

# Application Note: Quantification of Homovanillyl Alcohol in Urine by HPLC-MS

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## Compound of Interest

Compound Name: Homovanillyl alcohol

Cat. No.: B119980

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## Introduction

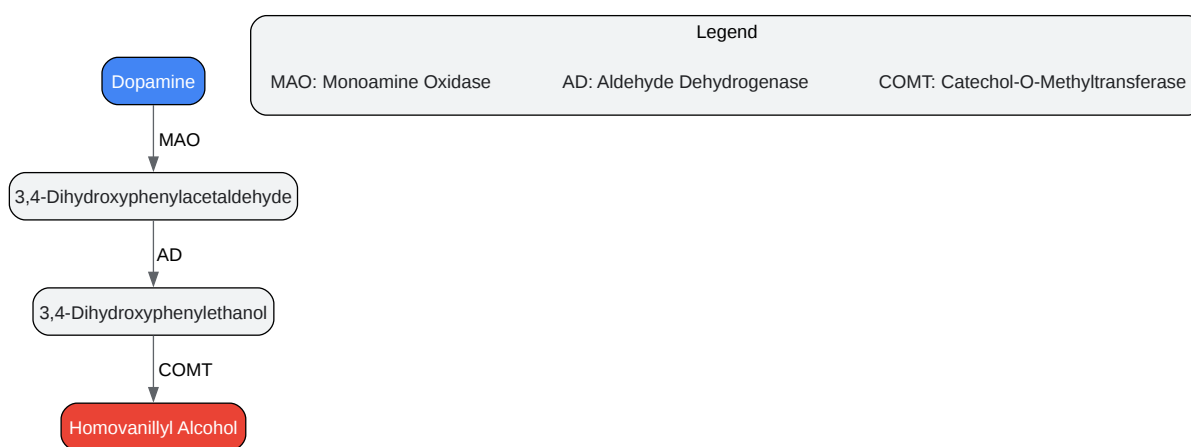
**Homovanillyl alcohol** (HVA), a major metabolite of the neurotransmitter dopamine, serves as a critical biomarker in clinical diagnostics and neuroscience research.[1] Urinary levels of HVA are particularly relevant for the diagnosis and monitoring of neuroblastoma, a common pediatric cancer, as well as for studying dopamine metabolism in various neurological disorders. This application note provides a detailed protocol for the sensitive and specific quantification of **Homovanillyl alcohol** in human urine using High-Performance Liquid Chromatography coupled with Mass Spectrometry (HPLC-MS). The method described herein is robust, reproducible, and suitable for high-throughput analysis in a clinical or research laboratory setting.

## Principle of the Method

This method employs a simple and efficient sample preparation procedure involving enzymatic hydrolysis to deconjugate **Homovanillyl alcohol** from its glucuronidated and sulfated forms, which are the primary routes of its excretion in urine.[2][3][4] Following hydrolysis, the sample is subjected to a straightforward protein precipitation step. The resulting supernatant is then analyzed by reverse-phase HPLC for chromatographic separation, followed by tandem mass spectrometry (MS/MS) for detection and quantification. The use of a stable isotope-labeled internal standard (IS) ensures high accuracy and precision by correcting for matrix effects and

variations in sample processing. Detection is achieved in the Multiple Reaction Monitoring (MRM) mode, which provides excellent selectivity and sensitivity.

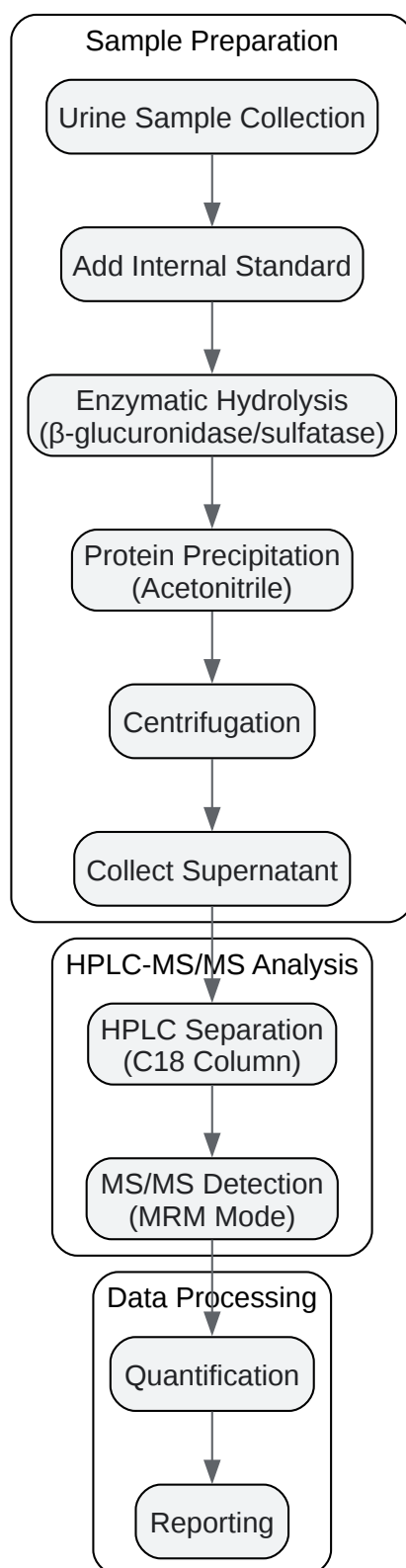
## Signaling Pathway



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Caption: Metabolic pathway of Dopamine to **Homovanillyl alcohol**.

## Experimental Workflow



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## References

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- 4. Exploring Enzymatic Hydrolysis of Urine Samples for Investigation of Drugs Associated with Drug-Facilitated Sexual Assault - PubMed [pubmed.ncbi.nlm.nih.gov]
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